

An In-depth Technical Guide to 4-Chloro-2-oxoindoline-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Chloro-2-oxoindoline-3-carbaldehyde
CAS No.:	23872-23-3
Cat. No.:	B1419390

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Chloro-2-oxoindoline-3-carbaldehyde** (CAS No. 23872-23-3), a halogenated heterocyclic aldehyde with significant potential as a versatile building block in medicinal chemistry and organic synthesis. While specific literature on this compound is limited, this document, grounded in established chemical principles and data from analogous structures, offers expert insights into its synthesis, chemical profile, and prospective applications. We will explore its probable synthetic pathway via the Vilsmeier-Haack reaction, delve into its expected reactivity based on the constituent functional groups, and discuss its potential as a scaffold for the development of novel therapeutic agents. This guide is intended to serve as a foundational resource for researchers looking to leverage the unique chemical architecture of this compound in their work.

Chemical Identity and Structure

4-Chloro-2-oxindoline-3-carbaldehyde is a derivative of oxindole, a bicyclic aromatic heterocycle that forms the core of many biologically active compounds. The presence of a chlorine atom at the 4-position of the benzene ring and a formyl group at the 3-position of the oxindole core imparts unique reactivity and potential for diverse chemical transformations.

Property	Value	Source
CAS Number	23872-23-3	[1]
Molecular Formula	C ₉ H ₆ ClNO ₂	[1]
Molecular Weight	195.60 g/mol	[1]
IUPAC Name	4-chloro-2-oxo-1,3-dihydroindole-3-carbaldehyde	[1]
Canonical SMILES	<chem>C1=CC(=C(C2=C1NC(=O)C2C=O)Cl)</chem>	N/A
InChI Key	Not readily available	N/A

Note: Detailed, experimentally verified physicochemical and spectroscopic data (NMR, IR, MS) for **4-Chloro-2-oxindoline-3-carbaldehyde** are not extensively available in the public domain. Researchers are advised to confirm these properties through analytical means upon acquisition of the compound.

Chemical Structure:

Caption: 2D structure of **4-Chloro-2-oxindoline-3-carbaldehyde**.

Proposed Synthesis Pathway

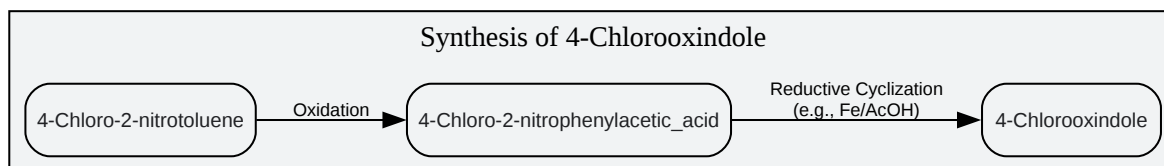
The synthesis of **4-Chloro-2-oxindoline-3-carbaldehyde** is most plausibly achieved through the Vilsmeier-Haack formylation of 4-chlorooxindole. This well-established reaction is widely used for the formylation of electron-rich aromatic and heterocyclic compounds.[2][3] The overall synthetic strategy would involve two key stages: the synthesis of the 4-chlorooxindole precursor and its subsequent formylation.

Synthesis of 4-Chlorooxindole

A common route to substituted oxindoles involves the reductive cyclization of a corresponding 2-nitrophenylacetic acid derivative.[4]

Experimental Protocol (Proposed):

- Preparation of 4-chloro-2-nitrophenylacetic acid: This intermediate can be prepared from 4-chloro-2-nitrotoluene through oxidation.
- Reductive Cyclization: 4-chloro-2-nitrophenylacetic acid is then subjected to reductive cyclization. A common method involves using a reducing agent such as iron powder in acetic acid or catalytic hydrogenation.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of the 4-chlorooxindole precursor.

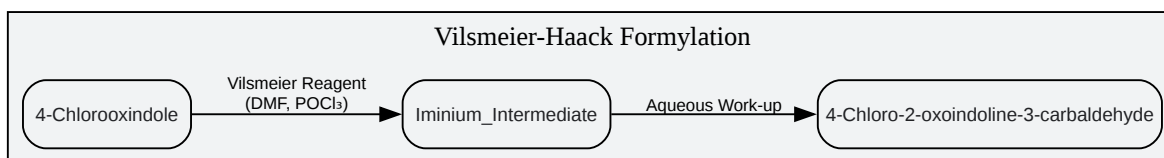
Vilsmeier-Haack Formylation of 4-Chlorooxindole

The Vilsmeier-Haack reagent, a chloromethyliminium salt, is generated in situ from the reaction of a substituted amide like N,N-dimethylformamide (DMF) with an acid chloride, typically phosphorus oxychloride (POCl₃).[2][3] This electrophilic reagent then attacks the electron-rich C3 position of the 4-chlorooxindole ring.

Experimental Protocol (Proposed):

- Reagent Preparation: In a cooled, inert atmosphere, phosphorus oxychloride is added dropwise to N,N-dimethylformamide to form the Vilsmeier reagent.
- Formylation: A solution of 4-chlorooxindole in a suitable solvent is then added to the freshly prepared Vilsmeier reagent.

- **Work-up:** The reaction mixture is carefully quenched with an aqueous base (e.g., sodium bicarbonate or sodium hydroxide solution) to hydrolyze the iminium intermediate and precipitate the aldehyde product.
- **Purification:** The crude product can be purified by recrystallization or column chromatography.



[Click to download full resolution via product page](#)

Caption: Proposed Vilsmeier-Haack formylation of 4-chlorooxindole.

Causality Behind Experimental Choices:

- The use of the Vilsmeier-Haack reaction is predicated on the electron-rich nature of the oxindole ring system, which makes it susceptible to electrophilic substitution at the C3 position.[2]
- The choice of DMF and POCl₃ is standard for generating the Vilsmeier reagent, offering a balance of reactivity and cost-effectiveness.
- Anhydrous conditions are crucial during the formation of the Vilsmeier reagent and the initial formylation step to prevent premature hydrolysis of the reagent.
- The final aqueous work-up is essential to convert the intermediate iminium salt to the desired aldehyde.

Reactivity and Chemical Profile

The chemical reactivity of **4-Chloro-2-oxoindoline-3-carbaldehyde** is dictated by its three key structural features: the aldehyde group, the enolizable proton at the C3 position, and the chlorinated oxindole core.

Reactions of the Aldehyde Group

The formyl group is expected to undergo typical aldehyde reactions:

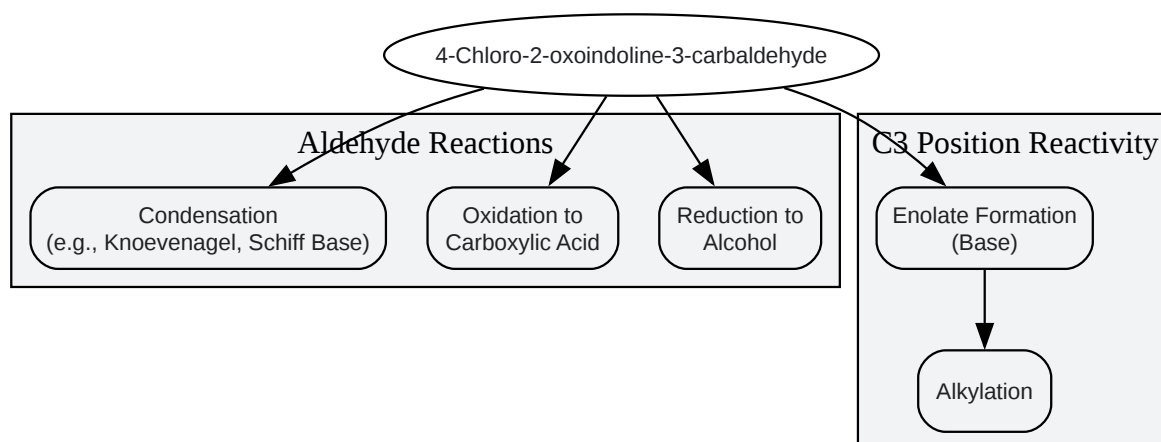
- **Condensation Reactions:** It can serve as an electrophile in Knoevenagel condensations with active methylene compounds and can form Schiff bases with primary amines.[5]
- **Oxidation:** The aldehyde can be oxidized to the corresponding carboxylic acid using standard oxidizing agents.
- **Reduction:** The aldehyde can be reduced to the corresponding alcohol using reducing agents like sodium borohydride.
- **Wittig Reaction:** It can react with phosphorus ylides to form alkenes.

Reactivity at the C3 Position

The proton at the C3 position is acidic and can be removed by a base to form an enolate, which can then act as a nucleophile in various reactions. This allows for further functionalization at this position.

Reactivity of the Oxindole Core

The oxindole ring system is generally stable. The chlorine atom on the benzene ring is relatively unreactive towards nucleophilic aromatic substitution under standard conditions but can influence the electronic properties of the molecule. The amide nitrogen can be alkylated or acylated under appropriate conditions.



[Click to download full resolution via product page](#)

Caption: General reactivity profile of **4-Chloro-2-oxindoline-3-carbaldehyde**.

Potential Applications in Research and Drug Development

The oxindole scaffold is a "privileged structure" in medicinal chemistry, appearing in a wide array of biologically active compounds, including kinase inhibitors, anti-cancer agents, and anti-inflammatory drugs.[6][7] The presence of the reactive aldehyde group and the chlorine atom makes **4-Chloro-2-oxindoline-3-carbaldehyde** a valuable starting material for generating libraries of diverse oxindole derivatives for biological screening.

Potential Therapeutic Areas:

- **Oncology:** Many oxindole derivatives function as inhibitors of protein kinases, which are crucial regulators of cell signaling pathways often dysregulated in cancer. Sunitinib, a multi-targeted receptor tyrosine kinase inhibitor, is a prominent example of an oxindole-based anti-cancer drug.
- **Anti-inflammatory:** Substituted oxindoles have shown potential as anti-inflammatory agents by targeting enzymes like cyclooxygenase (COX).[6]

- Antimicrobial and Antiviral: The oxindole nucleus has been incorporated into compounds with demonstrated antimicrobial and antiviral activities.[8]

The aldehyde functionality of **4-Chloro-2-oxindoline-3-carbaldehyde** provides a convenient handle for introducing a wide variety of substituents through condensation reactions, allowing for the systematic exploration of the structure-activity relationship (SAR) of novel oxindole-based compounds. The 4-chloro substituent can influence the pharmacokinetic and pharmacodynamic properties of the resulting molecules, potentially enhancing their efficacy or altering their target selectivity.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **4-Chloro-2-oxindoline-3-carbaldehyde**. While specific toxicity data is not readily available, the following general guidelines should be followed:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on hazards, handling, and disposal.

Conclusion

4-Chloro-2-oxindoline-3-carbaldehyde represents a promising, albeit under-explored, chemical entity for researchers in organic synthesis and drug discovery. Its synthesis is plausibly achievable through established methodologies like the Vilsmeier-Haack reaction. The compound's rich reactivity, stemming from its aldehyde group and the versatile oxindole core, opens up numerous avenues for the creation of novel and structurally diverse molecules. By leveraging the insights provided in this guide, researchers can confidently incorporate this valuable building block into their synthetic strategies, paving the way for the discovery of new chemical probes and potential therapeutic agents.

References

- Chemistry Steps. Vilsmeier-Haack Reaction. Available at: [\[Link\]](#)
- MOLBASE. 4-chloro-2-oxo-1,3-dihydroindole-3-carbaldehyde. Available at: [\[Link\]](#)
- ResearchGate. Synthesis of 2-Halo-3-Formylindoles via Vilsmeier–Haack Haloformylation Reaction of Oxindole. Available at: [\[Link\]](#)
- MDPI. A Convenient Way to Quinoxaline Derivatives through the Reaction of 2-(3-Oxindolin-2-yl)-2-phenylacetonitriles with Benzene-1,2-diamines. Available at: [\[Link\]](#)
- ACS Publications. Synthesis of α -Carbolines via Pd-Catalyzed Amidation and Vilsmeier–Haack Reaction of 3-Acetyl-2-chloroindoles. Available at: [\[Link\]](#)
- MDPI. One-Pot Synthesis of (E)-2-(3-Oxindolin-2-ylidene)-2-arylacetonitriles. Available at: [\[Link\]](#)
- Organic Chemistry Portal. Vilsmeier-Haack Reaction. Available at: [\[Link\]](#)
- Organic Syntheses. A Catalytic Vilsmeier-Haack Reaction. Available at: [\[Link\]](#)
- Google Patents. A process for the preparation of oxindole derivatives.
- Google Patents. Process for 5-fluoro-6-chlorooxindole.
- ACS Publications. Synthesis and reactions of certain 3-formyl- and 3-cyanooxindoles. Available at: [\[Link\]](#)
- SpectraBase. 2-Oxindole. Available at: [\[Link\]](#)
- SpectraBase. 2-Oxindole ^{13}C NMR. Available at: [\[Link\]](#)
- Google Patents. 4-position chloroindole compound and preparation method thereof.
- ACS Publications. Organocatalytic Asymmetric Synthesis of 3-Chlorooxindoles Bearing Adjacent Quaternary–Tertiary Centers. Available at: [\[Link\]](#)
- ResearchGate. ^1H NMR spectra of 2a and 2b. Available at: [\[Link\]](#)

- ResearchGate. Reactivity of 3-formyl- and 3-cyanothiochromones toward some N- and C-nucleophiles. Novel synthesis of 3-substituted 2-aminothiochromones. Available at: [\[Link\]](#)
- PubMed Central. Insight on novel oxindole conjugates adopting different anti-inflammatory investigations and quantitative evaluation. Available at: [\[Link\]](#)
- RSC Publishing. 2-Oxindole and related heterocycles: synthetic methodologies for their natural products and related derivatives. Available at: [\[Link\]](#)
- MDPI. Synthesis and Biological Activity of 1,3,4-Oxadiazoles Used in Medicine and Agriculture. Available at: [\[Link\]](#)
- MDPI. Reactions of 3-Formylchromone with Active Methylene and Methyl Compounds and Some Subsequent Reactions of the Resulting Condensation Products. Available at: [\[Link\]](#)
- PubMed. Design, Synthesis, and Biological Activities of Spirooxindoles Containing Acylhydrazone Fragment Derivatives Based on the Biosynthesis of Alkaloids Derived from Tryptophan. Available at: [\[Link\]](#)
- ScienceDirect. 4'-Aminochalcones as novel inhibitors of the chlorinating activity of myeloperoxidase. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. 4-chloro-2-oxo-1,3-dihydroindole-3-carbaldehyde23872-23-3,Purity96%_Chem-Impex International, Inc. [molbase.com]
2. pubs.acs.org [pubs.acs.org]
3. Vilsmeier-Haack Reaction [organic-chemistry.org]
4. WO2003099198A2 - A process for the preparation of oxindole derivatives - Google Patents [patents.google.com]

- [5. researchgate.net \[researchgate.net\]](#)
- [6. Insight on novel oxindole conjugates adopting different anti-inflammatory investigations and quantitative evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. 2-Oxindole and related heterocycles: synthetic methodologies for their natural products and related derivatives - RSC Advances \(RSC Publishing\) DOI:10.1039/D3RA02217J \[pubs.rsc.org\]](#)
- [8. Design, Synthesis, and Biological Activities of Spirooxindoles Containing Acylhydrazone Fragment Derivatives Based on the Biosynthesis of Alkaloids Derived from Tryptophan - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chloro-2-oxindoline-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1419390/docs#an-in-depth-technical-guide-to-4-chloro-2-oxindoline-3-carbaldehyde\]](https://www.benchchem.com/product/b1419390/docs#an-in-depth-technical-guide-to-4-chloro-2-oxindoline-3-carbaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check